Application Note: Preparation and Utilization of N-Methylanilinium Trifluoroacetate (N-MATA)

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Compound of Interest

Compound Name:	*N-methylaniline 2,2,2-trifluoroacetate*
Cat. No.:	*B8813949*

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Introduction & Mechanistic Rationale

N-Methylanilinium trifluoroacetate (N-MATA), frequently referred to as TAMA or N-methylaniline trifluoroacetate, is a versatile organocatalyst and reagent widely utilized in advanced organic synthesis[1]. It is most prominently deployed as a phase-transfer-capable catalyst for the direct α-methylenation of ketones[2] and as an activator for internucleotide coupling during oligonucleotide synthesis[3].

Unlike primary amines or purely aliphatic secondary amines (e.g., piperidine), N-methylaniline provides an optimal balance of nucleophilicity and steric hindrance. When reacted with paraformaldehyde, N-MATA generates a reactive N-methyl-N-phenyl iminium trifluoroacetate intermediate[4]. This intermediate is highly electrophilic—readily accepting nucleophilic attack from ketone enols—yet stable enough to resist the rapid self-polymerization that typically degrades aliphatic iminium species[2]. The trifluoroacetate counterion further enhances the solubility of the intermediate in organic solvents, facilitating reactions in non-polar environments[1].

Physicochemical Properties

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The quantitative data and physical characteristics of N-MATA are summarized below for quality control and reaction planning,.

Property	Value
Chemical Name	N-Methylanilinium trifluoroacetate
Synonyms	TAMA, N-MATA, N-Methylaniline trifluoroacetic acid salt
CAS Number	29885-95-8
Molecular Formula	$C_9H_{10}F_3NO_2$ ($C_7H_9N \cdot C_2HF_3O_2$)
Molecular Weight	221.18 g/mol
Melting Point	65.0 – 68.0 °C
Appearance	White to light gray crystalline powder
Solubility	Soluble in THF, CH_3CN; Insoluble in pentane, diethyl ether

Reaction Design & Causality

The synthesis of N-MATA relies on a highly efficient, single-step acid-base neutralization between N-methylaniline and trifluoroacetic acid (TFA)[2].

- Solvent Selection (Diethyl Ether): Both N-methylaniline and TFA are completely miscible in dry diethyl ether. However, the resulting ionic salt (N-MATA) is highly insoluble in this non-polar medium. This stark solubility differential drives the reaction equilibrium forward and allows for immediate product isolation via simple filtration, bypassing the need for aqueous workups[2].

- Thermal Control (Ice Bath): The protonation of the amine by the strong acid (TFA) is a highly exothermic process. Because diethyl ether has a low boiling point (34.6 °C), strict thermal control via an ice bath is mandatory to prevent solvent boil-off and to suppress oxidative discoloration of the amine[2].

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- Purification Strategy (Pentane Wash): Washing the crude filter cake with pentane is a critical self-validating purification step. Pentane effectively displaces residual ether and strips away any unreacted lipophilic starting materials without dissolving the target crystalline salt[2].

Experimental Protocol: Reagent Preparation

Scale: 1.0 mol (Expected Yield: ~195 g)[2]

Reagents & Equipment

- N-Methylaniline (Commercial grade, 99%): 107.15 g (108.5 mL, 1.0 mol)
- Trifluoroacetic acid (TFA, Commercial grade): 114.02 g (76.5 mL, 1.0 mol)
- Anhydrous diethyl ether: 1.0 L
- Pentane (for washing): 100 mL
- Equipment: 2 L round-bottom flask, magnetic stirrer, dropping funnel, ice-water bath, Büchner funnel, vacuum desiccator.

Step-by-Step Methodology

- System Preparation: Equip a 2 L round-bottom flask with a large magnetic stir bar and a dropping funnel. Purge the system with nitrogen to exclude atmospheric moisture.
- Dissolution: Add 1.0 mol of N-methylaniline to 1.0 L of anhydrous diethyl ether within the flask[2].
- Cooling: Submerge the flask in an ice-water bath. Allow the solution to cool to 0–5 °C for 15 minutes to establish a thermal buffer against the impending exothermic neutralization.
- Acid Addition: Load the dropping funnel with 1.0 mol of TFA. Add the TFA dropwise to the vigorously stirred ethereal solution over 30–45 minutes[2]. (Causality: Dropwise addition prevents localized superheating. A white crystalline precipitate will begin to form almost immediately as the local concentration of the salt exceeds its solubility limit.)

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- Maturation: Following complete addition, maintain the ice bath and continue magnetic stirring for exactly 1 hour. This maturation period ensures complete salt formation and uniform crystallization[2].
- Isolation: Filter the resulting white precipitate rapidly using a Büchner funnel under vacuum.
- Washing: Wash the filter cake with 100 mL of cold pentane[2]. This step removes trace unreacted amine and residual ether.
- Drying: Transfer the crystalline solid to a desiccator and dry overnight under high vacuum[2]. Complete removal of moisture and residual TFA is critical, as hygroscopic impurities will quench the iminium intermediate in downstream applications.
- Validation: The protocol is self-validating upon the recovery of a bright white crystalline salt. Verify purity via melting point determination; the pure N-MATA salt melts sharply at 66.5 °C[2].

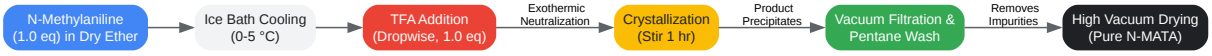

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Fig 1: Experimental workflow for the synthesis and isolation of N-MATA.

Downstream Application: α-Methylenation Workflow

Once prepared, N-MATA can be directly utilized for the α-methylenation of ketones (e.g., converting α-tetralone to 2-methylene-1-oxo-1,2,3,4-tetrahydronaphthalene)[2].

- Iminium Preformation: In a flask equipped with a reflux condenser, charge 0.225 mol of paraformaldehyde and 0.075 mol of N-MATA[4].
- Substrate Addition: Add 0.05 mol of the target ketone dissolved in 50 mL of dry tetrahydrofuran (THF)[4].
- Reflux: Heat the magnetically stirred mixture to reflux under a nitrogen atmosphere for 4 hours. The N-MATA will dissolve, and the solution will turn red as the reaction progresses[4].

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- Quenching & Extraction: Cool the mixture, add 100 mL of diethyl ether to induce separation of a red gum, and decant the organic layer. Wash with half-saturated sodium bicarbonate, dry over magnesium sulfate, and concentrate to isolate the α-methylene ketone[2].

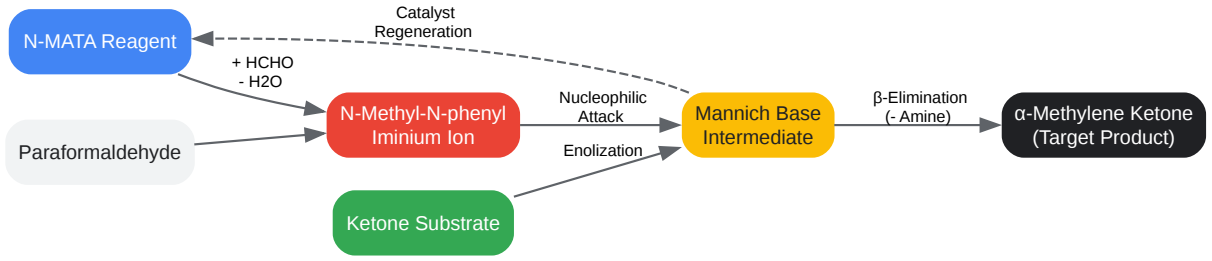

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Fig 2: N-MATA-catalyzed ketone α-methylenation via an iminium intermediate.

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